

Solubility of Ortho-Phenanthroline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *ortho-Phenanthroline*

Cat. No.: *B080953*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ortho-phenanthroline** (1,10-phenanthroline) in various organic solvents. Understanding the solubility of this versatile heterocyclic compound is critical for its application in diverse fields, including analytical chemistry, drug development, and materials science. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Core Principles of Solubility

The solubility of **ortho-phenanthroline**, a planar, aromatic compound, is governed by the "like dissolves like" principle. Its solubility in a given solvent is determined by the interplay of intermolecular forces, including dipole-dipole interactions, hydrogen bonding, and van der Waals forces, between the solute and the solvent molecules. While generally soluble in many organic solvents, the extent of solubility can vary significantly with the solvent's polarity, temperature, and the presence of other substances.

Quantitative Solubility Data

The following tables summarize the available quantitative and semi-quantitative solubility data for **ortho-phenanthroline** in various organic solvents. It is important to note that the solubility can be affected by the form of **ortho-phenanthroline** used (e.g., anhydrous vs. monohydrate).

Table 1: Quantitative Solubility of **Ortho-Phenanthroline**

Solvent	Temperature (°C)	Solubility
Water	20	3.3 g/L
Water	25	2.69 g/L
Ethanol	Room Temperature	540 g/L
Benzene	Room Temperature	14 g/L
Methanol-Water Mixtures	22	See Table 2
Ethanol-Water Mixtures	22	See Table 3

Table 2: Solubility of **Ortho-Phenanthroline** in Methanol-Water Mixtures at 22°C

Mole Fraction of Methanol (x_2)	Concentration (mol/dm ³)
0.000	0.0169
0.047	0.0269
0.099	0.0591
0.159	0.1496
0.228	0.4491
0.307	1.1412
0.400	2.5072
0.508	5.1028
0.639	1.0528

Table 3: Solubility of **Ortho-Phenanthroline** in Ethanol-Water Mixtures at 22°C

Mole Fraction of Ethanol (x_2)	Concentration (mol/dm ³)
0.000	0.0170
0.033	0.0439
0.071	0.1040
0.117	0.3497
0.170	1.0117
0.235	2.2700
0.325	3.9585
0.418	6.8192
0.553	12.6205

Table 4: Estimated Solubility of 1,10-Phenanthroline Monohydrate at 25°C

This table provides a semi-quantitative estimation of solubility based on the volume of solvent required to dissolve approximately 10 mg of 1,10-phenanthroline monohydrate.

Solvent	Mass (mg)	Volume of Solvent to Dissolve (mL)
Methanol	10.26	< 0.1
Ethanol	10.17	< 0.1
2-Propanol	10.24	< 0.1
2-Butanol	10.31	< 0.1
Decanol	10.56	0.3
Acetone	10.26	< 0.1
Acetonitrile	10.02	< 0.1
Chloroform	10.38	0.2
Dichloromethane	10.26	0.2
1,2-Dichloroethane	9.74	0.12
Diethyl ether	10.01	Insoluble in 1 mL
Diisopropyl ether	10.43	Insoluble in 1 mL
Dimethyl formamide	10.16	< 0.1
Dimethyl sulfoxide	10.22	< 0.1
1,4-Dioxane	10.02	0.2
Ethyl acetate	10.13	0.3
Ethyl methyl ketone	10.26	0.2
Methyl isobutyl ketone	10.39	0.4
Nitromethane	10.43	

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